

AzoLPA: A Photoswitchable Tool for Investigating Calcium Signaling Pathways

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Compound of Interest

Compound Name: AzoLPA

Cat. No.: B15090073

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

AzoLPA is a synthetic, photoswitchable derivative of lysophosphatidic acid (LPA), a potent signaling lipid that modulates a wide array of cellular processes, including calcium signaling. Unlike traditional "caged" compounds that irreversibly release a bioactive molecule upon photolysis, **AzoLPA** contains an azobenzene moiety within its acyl chain. This feature allows for the reversible control of its biological activity with light. The molecule exists in two isomeric states: a thermally stable, less active trans isomer and a more biologically active cis isomer, which is induced by illumination with UV-A light. This reversible control makes **AzoLPA** a powerful tool for the precise spatiotemporal investigation of LPA receptor-mediated calcium signaling pathways.

The activation of G protein-coupled receptors (GPCRs), specifically LPA receptors (LPAR1-5), by the cis-**AzoLPA** isomer initiates a canonical signaling cascade.^{[1][2]} This involves the activation of Gq/11 proteins, which in turn stimulate phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 then binds to its receptors on the endoplasmic reticulum (ER), triggering the release of stored calcium ions into the cytoplasm. This transient increase in intracellular calcium ($[Ca^{2+}]_i$) can be monitored using fluorescent calcium indicators, providing a direct readout of LPA receptor activation.

Mechanism of Action

AzoLPA's functionality is based on the photoisomerization of its azobenzene core.

- **trans-AzoLPA** (Inactive/Less Active State): In the dark or under ambient light, **AzoLPA** predominantly exists in its linear trans configuration. In this state, it has a lower affinity for LPA receptors.
- **cis-AzoLPA** (Active State): Upon irradiation with UV-A light (approximately 365 nm), the azobenzene group isomerizes to a bent cis configuration.^[3] This conformational change increases the molecule's affinity for and activation of LPA receptors, particularly LPAR1-5, mimicking the action of endogenous LPA.^{[1][2]}
- **Reversibility**: The cis isomer can be reverted to the less active trans form by illumination with blue light (approximately 460 nm) or through thermal relaxation in the dark.^[3]

This photoswitchable agonism allows for precise temporal control over the activation of LPA receptors and the subsequent downstream signaling events, including calcium mobilization.

Data Presentation

The following table summarizes quantitative data on the photo-inducible activity of **AzoLPA** in a cellular context, as determined by calcium imaging experiments in HEK293T cells endogenously expressing LPA receptors.

Parameter	Value	Conditions	Reference
Isomerization Wavelength (trans to cis)	~365 nm	UV-A light	[3]
Isomerization Wavelength (cis to trans)	~460 nm	Blue light	[3]
AzoLPA Concentration for Calcium Imaging	10 μ M	HEK293T cells	N/A
cis-AzoLPA-induced [Ca ²⁺] _i Peak (Normalized)	~3.5-fold increase over baseline	HEK293T cells, 10 μ M AzoLPA, 365 nm illumination	N/A
trans-AzoLPA-induced [Ca ²⁺] _i Peak (Normalized)	~1.5-fold increase over baseline	HEK293T cells, 10 μ M AzoLPA, 460 nm illumination	N/A
Time to Peak [Ca ²⁺] _i after UV Illumination	20-30 seconds	HEK293T cells	N/A

Note: The quantitative data presented is synthesized from descriptive reports in the literature. Specific values may vary depending on the cell type, receptor expression levels, and experimental conditions.

Experimental Protocols

Protocol 1: Preparation and Loading of AzoLPA and Calcium Indicator

Materials:

- **AzoLPA** ammonium salt
- Dimethyl sulfoxide (DMSO)
- Pluronic F-127

- Fluo-4 AM or Fura-2 AM (calcium indicators)
- Hanks' Balanced Salt Solution (HBSS) or other suitable imaging buffer
- HEK293T cells or other cell line of interest
- Glass-bottom dishes or coverslips suitable for microscopy

Procedure:

- **AzoLPA** Stock Solution: Prepare a 10 mM stock solution of **AzoLPA** in DMSO. Store at -20°C, protected from light.
- Calcium Indicator Stock Solution: Prepare a 1 mM stock solution of Fluo-4 AM or Fura-2 AM in DMSO. A 20% (w/v) solution of Pluronic F-127 in DMSO can be prepared to aid in dye loading.
- Cell Culture: Culture HEK293T cells on glass-bottom dishes or coverslips until they reach 70-80% confluency.
- Loading Solution Preparation: For a final concentration of 10 μ M **AzoLPA** and 2 μ M Fluo-4 AM, dilute the stock solutions in HBSS. To facilitate dye loading, first mix the Fluo-4 AM stock with an equal volume of 20% Pluronic F-127, then dilute in HBSS. Add the **AzoLPA** stock to the final solution.
- Cell Loading: Remove the culture medium from the cells and wash once with HBSS. Add the loading solution to the cells and incubate for 30-45 minutes at 37°C in the dark.
- Washing: After incubation, gently wash the cells twice with HBSS to remove excess dye and **AzoLPA**. Add fresh HBSS to the dish for imaging.

Protocol 2: Photoswitching and Calcium Imaging

Materials and Equipment:

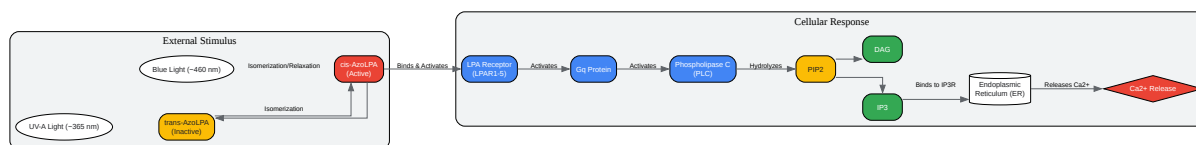
- Inverted fluorescence microscope equipped with a sensitive camera (sCMOS or EMCCD).

- Light source for UV-A (~365 nm) and blue light (~460 nm) illumination (e.g., LED, mercury lamp with appropriate filters).
- Excitation and emission filters appropriate for the chosen calcium indicator (e.g., for Fluo-4: excitation ~488 nm, emission ~520 nm).
- Image acquisition and analysis software.

Procedure:

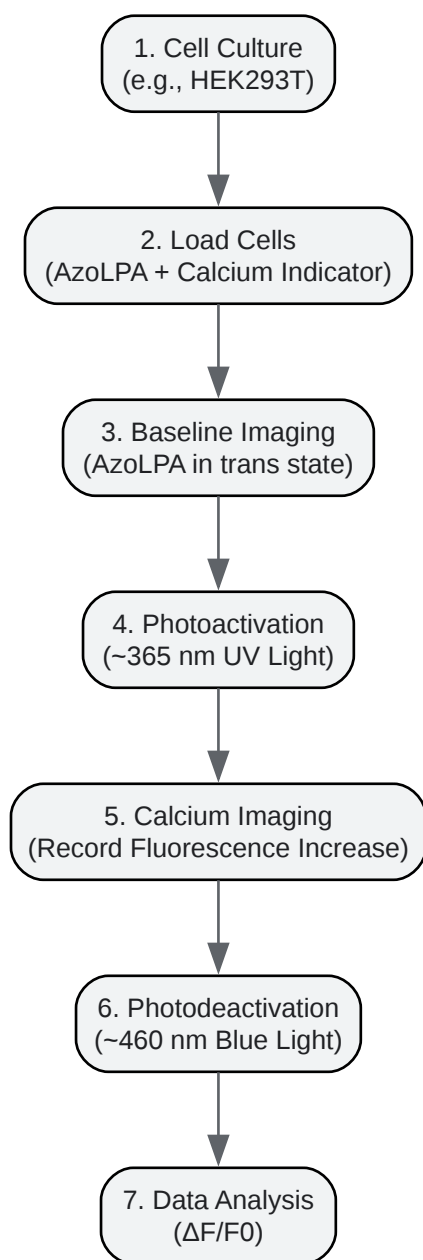
- **Baseline Imaging:** Place the dish with the loaded cells on the microscope stage. Acquire a baseline fluorescence recording for 1-2 minutes to ensure a stable signal. The cells should be kept in the dark or under dim red light to maintain **AzoLPA** in the trans state.
- **Photoactivation (trans to cis):** Illuminate the region of interest with UV-A light (~365 nm) for a defined period (e.g., 10-30 seconds). The optimal duration and intensity should be determined empirically to achieve maximal activation without causing photodamage.
- **Calcium Influx Recording:** Immediately after UV-A illumination, switch to the appropriate excitation/emission wavelengths for the calcium indicator and record the fluorescence changes over time. An increase in fluorescence indicates a rise in intracellular calcium.
- **Photodeactivation (cis to trans):** To revert **AzoLPA** to its less active state, illuminate the cells with blue light (~460 nm) for 30-60 seconds.
- **Recovery and Re-stimulation:** Monitor the fluorescence signal to observe the decay of the calcium transient. After the signal returns to baseline, the photoswitching cycle can be repeated to demonstrate the reversibility of the system.
- **Data Analysis:** Quantify the changes in fluorescence intensity over time. The data is typically presented as a ratio of the fluorescence signal (F) to the baseline fluorescence (F₀), i.e., $\Delta F/F_0$.

Mandatory Visualizations



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Caption: **AzoLPA**-mediated calcium signaling pathway.



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Caption: Experimental workflow for **AzoLPA** calcium imaging.

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References

- 1. AzoLPA ammonium | LPA受体激活剂 | MCE [medchemexpress.cn]
- 2. bocsci.com [bocsci.com]
- 3. researchgate.net [researchgate.net]
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